

Technical Support Center: Synthesis of 1-Allyl-3-(2-hydroxyethyl)-2-thiourea

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Compound of Interest

Compound Name: 1-Allyl-3-(2-hydroxyethyl)-2-thiourea

Cat. No.: B091990

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to optimize the synthesis of **1-Allyl-3-(2-hydroxyethyl)-2-thiourea**, focusing on improving reaction yields and product purity.

Frequently Asked Questions (FAQs)

Q1: What is the general synthetic route for **1-Allyl-3-(2-hydroxyethyl)-2-thiourea**?

A1: The most common and straightforward method for synthesizing **1-Allyl-3-(2-hydroxyethyl)-2-thiourea** is the nucleophilic addition reaction between allyl isothiocyanate and 2-aminoethanol (ethanolamine). The nitrogen atom of ethanolamine acts as a nucleophile, attacking the electrophilic carbon atom of the isothiocyanate group. This is typically a high-yielding reaction.

Q2: What are the key physical and chemical properties of **1-Allyl-3-(2-hydroxyethyl)-2-thiourea**?

A2: **1-Allyl-3-(2-hydroxyethyl)-2-thiourea** is typically a white to light yellow crystalline powder. [1][2] It is stable under normal conditions but incompatible with strong oxidizing agents. [1][2]

Property	Value
CAS Number	105-81-7[1][2]
Molecular Formula	C6H12N2OS[1][2]
Molecular Weight	160.24 g/mol [1][2]
Melting Point	76-78 °C[1]
Appearance	White to light yellow powder/crystal[1][2]

Q3: What are the potential applications of **1-Allyl-3-(2-hydroxyethyl)-2-thiourea**?

A3: This compound is utilized in various fields. In agriculture, it serves as a plant growth regulator, promoting root development and enhancing stress resistance.[3] Its mechanism is believed to involve the stimulation of plant hormone production and improvement of nutrient uptake.[3] In the pharmaceutical industry, it is used as an intermediate in the synthesis of diverse therapeutic compounds.[3]

Troubleshooting Guide

This guide addresses common issues encountered during the synthesis of **1-Allyl-3-(2-hydroxyethyl)-2-thiourea**.

Problem 1: Low or No Product Yield

Potential Cause	Recommended Solution
Degradation of Allyl Isothiocyanate	Allyl isothiocyanate can degrade over time, especially when exposed to moisture or light. Use freshly distilled or a newly opened bottle of the reagent. Store it in a cool, dark, and dry place.
Low Nucleophilicity of Ethanolamine	While generally a good nucleophile, the reaction can be sluggish if the ethanolamine is of low purity. Ensure high purity of 2-aminoethanol. The reaction can be gently heated to increase the rate.
Inappropriate Solvent	The choice of solvent can impact reaction rate and yield. Polar aprotic solvents like acetonitrile or polar protic solvents like ethanol are commonly used. Experiment with different solvents to find the optimal one for your setup. A brief reaction time of 30 minutes at room temperature has been reported in acetonitrile. [4]
Suboptimal Reaction Temperature	While the reaction can proceed at room temperature, gentle heating (e.g., 40-60 °C) can increase the reaction rate and drive it to completion. However, excessive heat can lead to byproduct formation.

Problem 2: Product is an Oil and Does Not Solidify

Potential Cause	Recommended Solution
Presence of Impurities	Unreacted starting materials or byproducts can act as impurities that prevent crystallization. Attempt to purify the oil using column chromatography.
Supersaturation	The product may be too concentrated in the remaining solvent. Try adding a non-polar solvent like n-hexane to the oil with vigorous stirring (trituration) to induce precipitation/crystallization.
Residual Solvent	Ensure all solvent has been removed under vacuum. Trace amounts of solvent can inhibit solidification.

Problem 3: Impure Product After Isolation

Potential Cause	Recommended Solution
Unreacted Starting Materials	Use a slight excess (1.1-1.2 equivalents) of the more volatile or easily removable reactant (in this case, ethanolamine could be used in slight excess) to ensure the complete consumption of the other. Monitor the reaction by Thin Layer Chromatography (TLC) to ensure full conversion.
Formation of Byproducts	A common byproduct in the synthesis of unsymmetrical thioureas is the corresponding symmetrical thiourea. In this case, N,N'-diallylthiourea could potentially form if there are side reactions involving the allyl isothiocyanate. Careful control of stoichiometry is crucial.
Ineffective Purification	Recrystallization is an effective method for purifying the final product. A suitable solvent system should be chosen where the product has high solubility at elevated temperatures and low solubility at room temperature. Ethanol or ethanol/water mixtures are often good starting points for recrystallization of thioureas.[5]

Experimental Protocols

General Synthesis of 1-Allyl-3-(2-hydroxyethyl)-2-thiourea

This protocol is a generalized procedure based on the common synthesis of N-substituted thioureas. Optimization of specific parameters may be required to achieve the best yield.

Materials:

- Allyl isothiocyanate
- 2-Aminoethanol (Ethanolamine)

- Acetonitrile (or Ethanol)
- n-Hexane

Procedure:

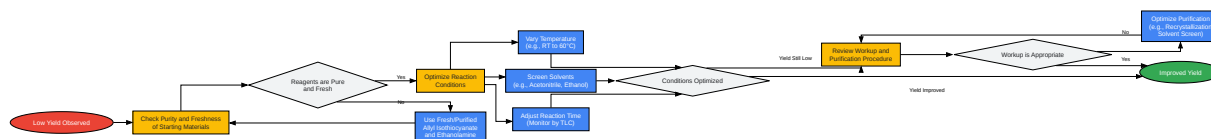
- In a round-bottom flask equipped with a magnetic stirrer, dissolve 2-aminoethanol (1.0 equivalent) in acetonitrile (or ethanol).
- To this stirred solution, add allyl isothiocyanate (1.0 equivalent) dropwise at room temperature.
- Stir the reaction mixture at room temperature for 30 minutes to 2 hours. The progress of the reaction can be monitored by TLC.
- Upon completion of the reaction, the mixture can be concentrated under reduced pressure to remove the solvent.
- If the product does not precipitate directly, the resulting residue can be triturated with cold n-hexane to induce solidification.
- Filter the solid product and wash it with a small amount of cold n-hexane.
- Dry the product under vacuum to obtain **1-Allyl-3-(2-hydroxyethyl)-2-thiourea** as a white to off-white solid.

Purification:

- If necessary, the crude product can be further purified by recrystallization from a suitable solvent such as ethanol. Dissolve the solid in a minimal amount of hot ethanol and allow it to cool slowly to form crystals.

Visualizations

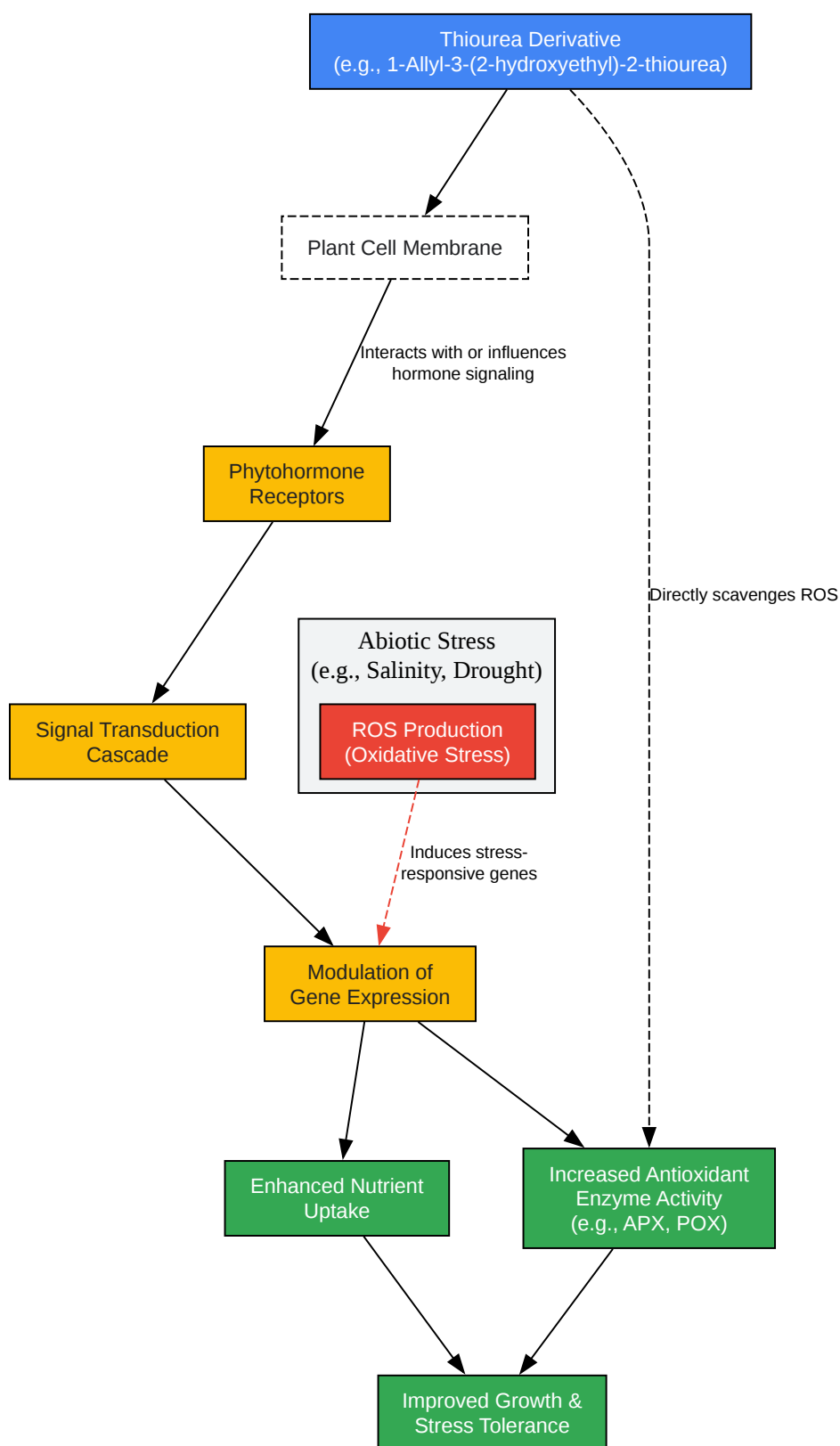
Logical Workflow for Troubleshooting Low Yield



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Caption: Troubleshooting workflow for addressing low reaction yield.

Proposed Signaling Pathway for Thiourea-Induced Plant Growth Regulation



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Caption: Proposed mechanism of thiourea derivatives in plant stress mitigation.

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